

# Application Notes and Protocols for Mechanical Testing of AZ66 Alloy

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## Compound of Interest

Compound Name: AZ66

Cat. No.: B605735

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Disclaimer: The **AZ66** magnesium alloy is not a commonly documented standard alloy. Therefore, the following protocols and data are based on the closely related and well-characterized AZ61 magnesium alloy as a proxy. The mechanical properties are expected to be in a similar range.

## Introduction

This document provides detailed application notes and standardized protocols for the mechanical testing of **AZ66** magnesium alloy, with data and procedures adapted from the AZ61 alloy. These guidelines are intended for researchers and scientists in materials science and engineering fields. The protocols cover tensile, hardness, fatigue, and creep testing, adhering to relevant ASTM standards.

## Data Presentation: Mechanical Properties of AZ61 Alloy

The following tables summarize the typical mechanical properties of AZ61 alloy under various conditions.

Table 1: Tensile Properties of Extruded AZ61A Alloy at Room Temperature[1]

Property	Value (Metric)	Value (Imperial)
Ultimate Tensile Strength	310 MPa	45000 psi
Yield Strength (0.2% offset)	230 MPa	33400 psi
Compressive Yield Strength	130 MPa	18900 psi
Elongation at Break	16%	16%

Table 2: Hardness of Extruded AZ61A Alloy at Room Temperature<sup>[1]</sup>

Hardness Scale	Value
Brinell (500 kg load, 10 mm ball)	60 HB
Vickers (converted from Brinell)	68 HV
Knoop (estimated from Brinell)	80

Table 3: Elevated Temperature Tensile Properties of AZ61 Alloy<sup>[2][3]</sup>

Temperature (°C)	Yield Strength (MPa)	Ultimate Tensile Strength (MPa)	Elongation (%)
100	185	275	20
150	170	250	25
200	150	210	35
250	125	160	50
300	100	120	70
400	60	80	110

Table 4: Fatigue and Creep Properties of AZ61 Alloy

Property	Condition	Value
Fatigue Strength (at $10^7$ cycles)	Rotating bending, in air	~90 - 100 MPa
Fatigue Strength (at $10^9$ cycles)	Ultrasonic fatigue testing, in air	98 MPa[4]
Creep Behavior	50°C, 10000 psi (68.9 MPa)	Secondary creep rate $< 1 \times 10^{-5}$ %/hr[5]

## Experimental Protocols

### Tensile Testing

Objective: To determine the ultimate tensile strength, yield strength, and elongation of **AZ66** (proxy AZ61) alloy.

Standard: Based on ASTM E8/E8M - "Standard Test Methods for Tension Testing of Metallic Materials".

Methodology:

- Specimen Preparation:
  - Machine standard "dog-bone" shaped specimens from the raw material (cast ingot, extruded bar, etc.).
  - Ensure the gauge length and grip sections conform to ASTM E8 specifications. A common gauge length is 25 mm (1 inch) with a diameter of 6 mm (0.25 inches).
  - Polish the gauge section to remove any machine marks, which can act as stress concentrators.
- Test Setup:
  - Use a universal testing machine (UTM) equipped with an extensometer.

- Secure the specimen in the grips of the UTM, ensuring proper alignment to avoid bending stresses.
- Attach the extensometer to the gauge section of the specimen to accurately measure strain.
- Test Execution:
  - Apply a tensile load at a constant strain rate. For quasi-static testing of magnesium alloys, a typical strain rate is in the range of  $10^{-3}$  to  $10^{-4} \text{ s}^{-1}$ [6].
  - Continuously record the applied load and the elongation of the gauge section until the specimen fractures.
- Data Analysis:
  - Convert the load-elongation data to a stress-strain curve.
  - Determine the ultimate tensile strength (the maximum stress on the curve).
  - Determine the yield strength using the 0.2% offset method.
  - Calculate the percentage elongation from the initial and final gauge lengths.



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*Workflow for Tensile Testing of **AZ66** (AZ61) Alloy.*

## Hardness Testing

Objective: To measure the resistance of the **AZ66** (proxy AZ61) alloy to localized plastic deformation.

#### Standards:

- ASTM E18 - "Standard Test Methods for Rockwell Hardness of Metallic Materials"[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)
- ASTM E10 - "Standard Test Method for Brinell Hardness of Metallic Materials"
- ASTM E384 - "Standard Test Method for Microindentation Hardness of Materials" (for Vickers)

#### Methodology (Vickers Microhardness Example):

- Specimen Preparation:
  - Cut a small sample from the material.
  - Mount the sample in a resin puck if necessary.
  - Grind and polish the surface to a mirror-like finish to ensure a clear indentation.
- Test Setup:
  - Use a Vickers microhardness tester equipped with a diamond pyramid indenter.
  - Place the polished specimen on the tester's stage.
- Test Execution:
  - Select the appropriate load and dwell time. For magnesium alloys, a common load is 100g to 500g applied for 10-15 seconds.
  - Bring the sample surface into focus.
  - Apply the indenter to the surface. The machine will automatically apply the load for the specified dwell time and then release it.
- Data Analysis:
  - Measure the two diagonals of the resulting diamond-shaped indentation using the microscope on the tester.

- Calculate the average diagonal length.
- The Vickers hardness number (HV) is then calculated automatically by the machine's software or using the standard formula which relates the applied load to the surface area of the indentation.
- Perform multiple indentations at different locations to obtain an average hardness value.



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*Workflow for Vickers Microhardness Testing.*

## Fatigue Testing

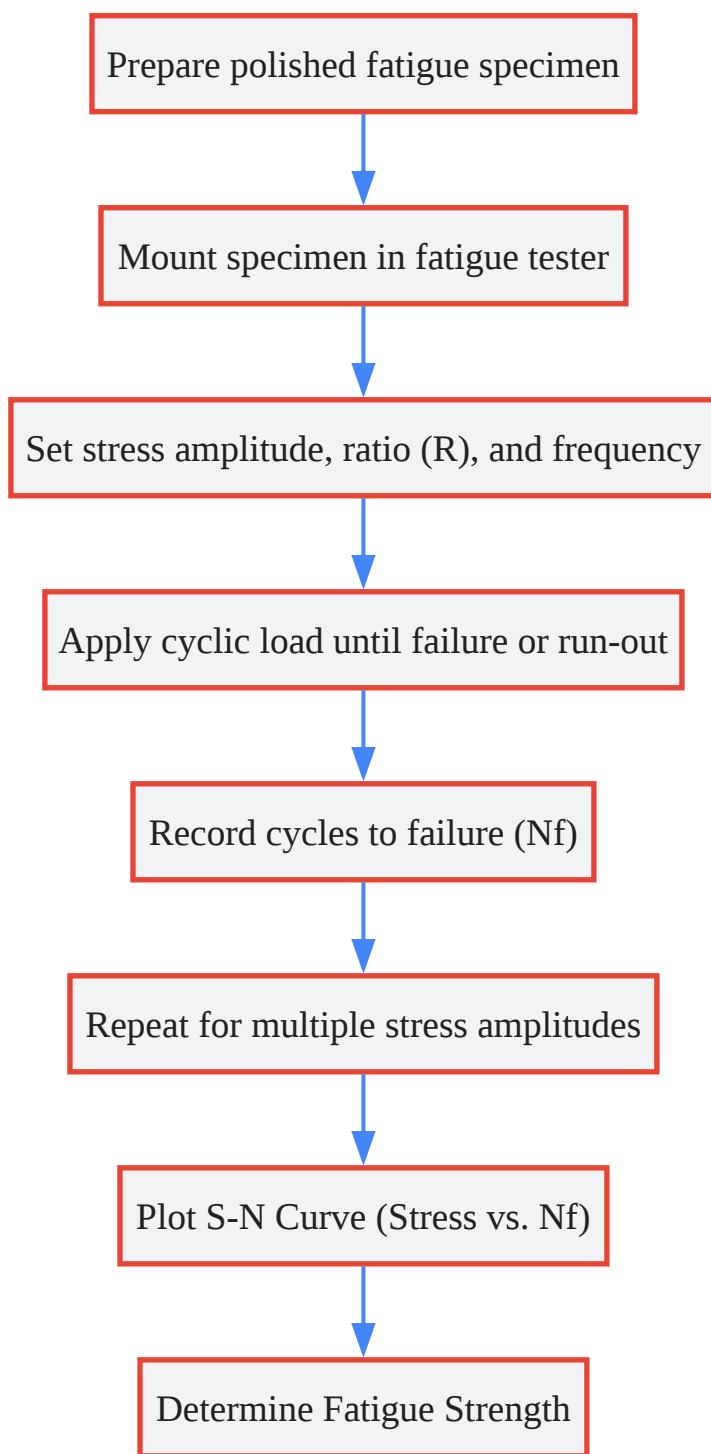
Objective: To determine the fatigue life and fatigue strength of the **AZ66** (proxy AZ61) alloy under cyclic loading.

Standard: Based on ASTM E466 - "Standard Practice for Conducting Force-Controlled Constant Amplitude Axial Fatigue Tests of Metallic Materials"[11][12][13][14][15].

Methodology:

- Specimen Preparation:
  - Prepare specimens with a reduced gauge section, similar to tensile specimens, but designed to withstand cyclic loading.
  - The surface finish of the gauge section is critical and should be highly polished to avoid premature crack initiation.
- Test Setup:

- Use a servohydraulic or electromagnetic fatigue testing machine.
- Mount the specimen in the grips, ensuring precise alignment.
- Test Execution:
  - Apply a cyclic load, typically a sinusoidal waveform, at a specified frequency (e.g., 10-50 Hz).
  - Define the stress ratio ( $R = \text{minimum stress} / \text{maximum stress}$ ). A common value for fully reversed loading is  $R = -1$ .
  - Set the desired stress amplitude for the test.
  - Run the test until the specimen fails or reaches a predetermined number of cycles (e.g.,  $10^7$  cycles for high-cycle fatigue).
- Data Analysis:
  - Record the number of cycles to failure for each stress amplitude tested.
  - Plot the stress amplitude (S) versus the number of cycles to failure (N) on a semi-log or log-log scale to generate an S-N curve.
  - The fatigue strength (or endurance limit) is the stress level below which the material can withstand a very large number of cycles without failure.



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*Logical Flow for Fatigue Testing.*

## Creep Testing



Objective: To evaluate the time-dependent deformation of the **AZ66** (proxy AZ61) alloy under a constant load at elevated temperatures.

Standard: Based on ASTM E139 - "Standard Test Methods for Conducting Creep, Creep-Rupture, and Stress-Rupture Tests of Metallic Materials"[\[16\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#).

Methodology:

- Specimen Preparation:
  - Machine specimens similar to tensile test specimens, suitable for high-temperature grips.
- Test Setup:
  - Use a creep testing machine equipped with a high-temperature furnace and an extensometer capable of operating at the test temperature.
  - Mount the specimen in the grips within the furnace.
  - Attach the high-temperature extensometer.
  - Heat the specimen to the desired test temperature and allow it to stabilize.
- Test Execution:
  - Apply a constant tensile load to the specimen.
  - Maintain the temperature and load constant throughout the test.
  - Continuously measure and record the strain (elongation) as a function of time.
  - The test can be run for a specific duration or until the specimen ruptures (creep-rupture test).
- Data Analysis:
  - Plot strain versus time to generate a creep curve, which typically shows primary, secondary, and tertiary creep stages.

- Determine the minimum creep rate (or steady-state creep rate) from the slope of the secondary creep stage.
- For creep-rupture tests, record the time to rupture.
- Repeat tests at various stress levels and temperatures to fully characterize the material's creep behavior.



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*Workflow for Creep and Creep-Rupture Testing.*

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- To cite this document: BenchChem. [Application Notes and Protocols for Mechanical Testing of AZ66 Alloy]. BenchChem, [2025]. [Online PDF]. Available at:  
[<https://www.benchchem.com/product/b605735#mechanical-testing-protocols-for-az66-alloy>]

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